

(S)-(1,4-Dioxan-2-yl)methanol safety data sheet and hazards

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Compound of Interest

Compound Name: (S)-(1,4-Dioxan-2-yl)methanol

Cat. No.: B1387101

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An In-Depth Technical Guide to the Safe Handling of (S)-(1,4-Dioxan-2-yl)methanol

Introduction

(S)-(1,4-Dioxan-2-yl)methanol (CAS: 406913-93-7) is a chiral building block increasingly utilized in pharmaceutical research and development.^[1] Its unique structure, featuring a dioxane ring and a primary alcohol, makes it a valuable intermediate in the synthesis of complex molecular architectures. As with any chemical reagent, a thorough understanding of its hazard profile and the implementation of rigorous safety protocols are paramount to ensure the well-being of laboratory personnel and the integrity of research outcomes. This guide provides a comprehensive overview of the safety data, hazards, and handling procedures for **(S)-(1,4-Dioxan-2-yl)methanol**, tailored for researchers, scientists, and drug development professionals.

Section 1: Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating the hazards associated with chemical substances. **(S)-(1,4-Dioxan-2-yl)methanol** is classified with a "Warning" signal word and carries multiple hazard statements that necessitate careful handling.^{[1][2][3]}

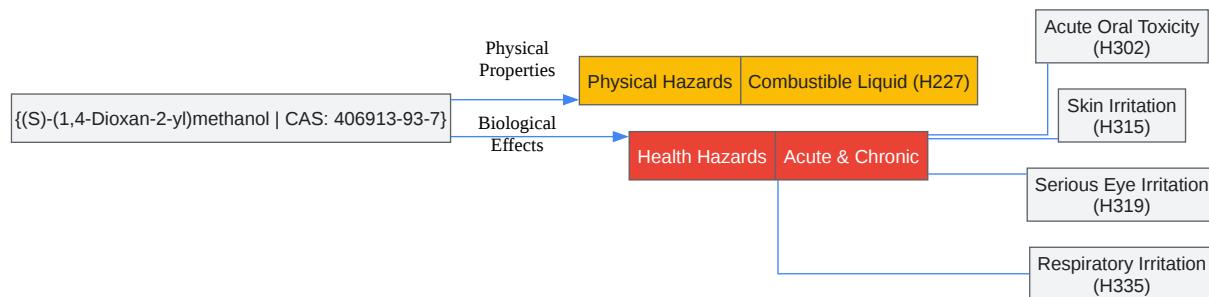
GHS Hazard Summary

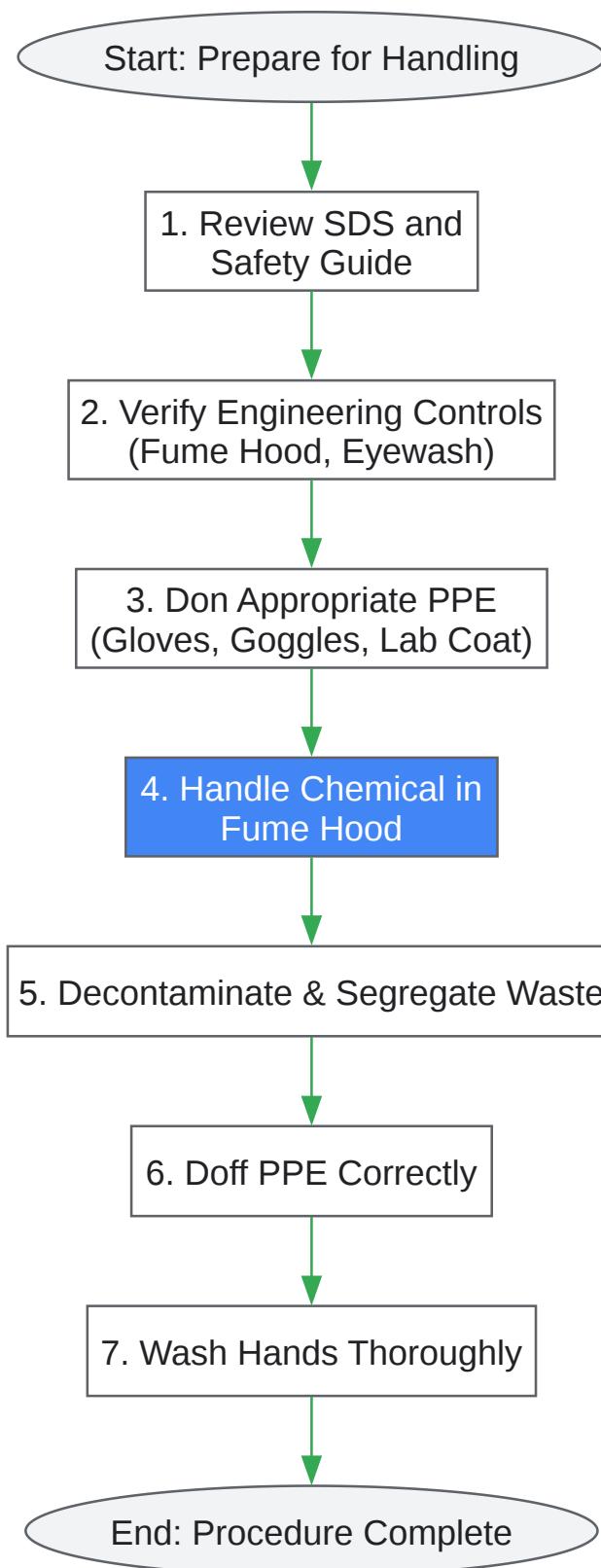
The known GHS classifications for **(S)-(1,4-Dioxan-2-yl)methanol** are summarized below. It is important to note that the percentages reflect the proportion of notifications to the European Chemicals Agency (ECHA) that include that specific classification; a 100% notification rate indicates universal agreement on that hazard.[\[2\]](#)[\[3\]](#)

Hazard Class	Hazard Statement	GHS Code	Signal Word	Pictogram	Notification Rate	Reference
Skin Corrosion/Irritation (Category 2)	Causes skin irritation	H315	Warning	!	66.7-100%	[1] [2] [3]
Serious Eye Damage/Eye Irritation (Category 2/2A)	Causes serious eye irritation	H319	Warning	!	66.7-100%	[1] [2] [3]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation	H335	Warning	!	66.7-100%	[1] [2] [3]
Flammable Liquids (Category 4)	Combustible liquid	H227	Warning	None	33.3%	[2]
Acute Toxicity, Oral (Category 4)	Harmful if swallowed	H302	Warning	!	33.3-100%	[2] [3]

Hazard Profile Visualization

The interconnected nature of the hazards associated with **(S)-(1,4-Dioxan-2-yl)methanol** can be visualized to better understand the required precautionary measures.



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Caption: Step-by-step workflow for the safe handling of chemicals.

Section 5: Storage and Incompatibility

Proper storage is crucial for maintaining the chemical's stability and preventing hazardous reactions.

- Storage Conditions: Store in a tightly sealed container in a cool, dry, and well-ventilated area. The recommended storage temperature is between 2-8°C. [1][4]* Incompatibilities: While specific incompatibility data is not provided in the search results, compounds containing alcohol and ether functional groups should generally be kept away from strong oxidizing agents, strong acids, and acid chlorides to prevent vigorous or exothermic reactions.

Section 6: Emergency Procedures and First Aid

Rapid and correct response to an exposure or spill is critical.

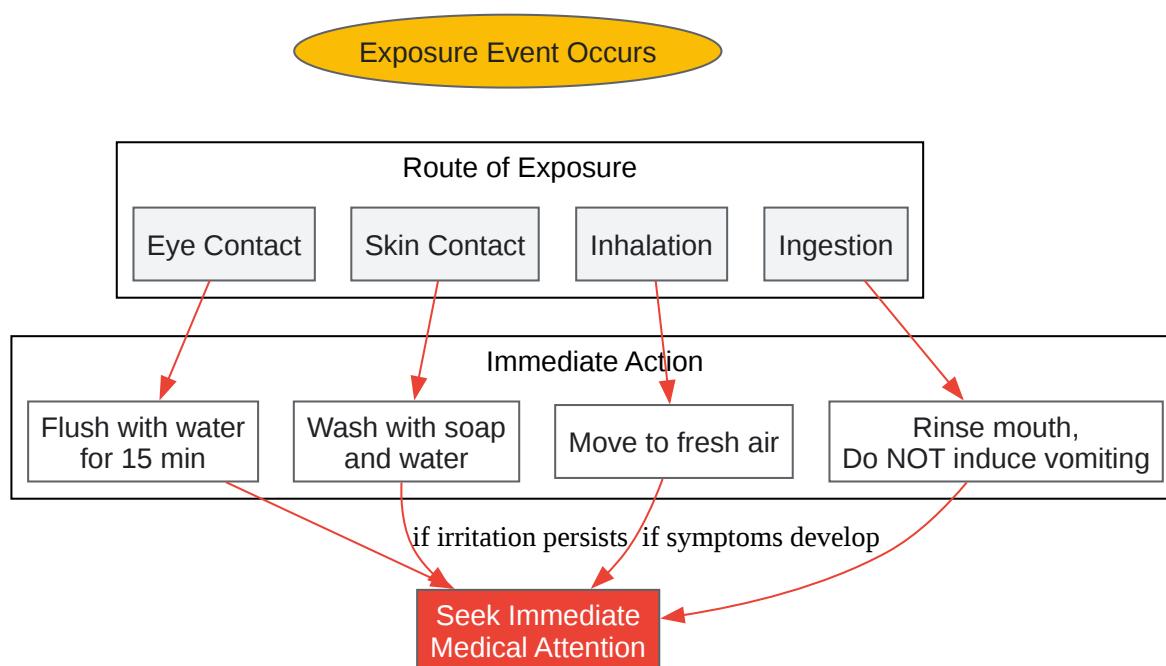
First Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention from an ophthalmologist. [1][5]* Skin Contact: Take off immediately all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. If skin irritation occurs, seek medical advice. [1][5]* Inhalation: Move the victim to fresh air and keep at rest in a position comfortable for breathing. If respiratory symptoms develop, call a poison center or doctor.
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, rinse their mouth and have them drink one or two glasses of water. Seek immediate medical attention. [5]

Accidental Release Measures

- Small Spills: Ensure adequate ventilation and wear appropriate PPE. Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite). Collect the absorbed material into a sealed container for proper disposal.
- Large Spills: Evacuate the area. Prevent the spill from entering drains. Contain the spill and contact environmental health and safety personnel for cleanup.

Emergency Response Flowchart



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Caption: First aid response workflow for chemical exposure.

Section 7: Disposal Considerations

All chemical waste, including unused **(S)-(1,4-Dioxan-2-yl)methanol** and contaminated materials, must be handled as hazardous waste.

- Disposal: Dispose of contents and container in accordance with all local, regional, national, and international regulations. Do not dispose of down the drain. [\[5\]](#)Contact a licensed professional waste disposal service to dispose of this material.

Conclusion

(S)-(1,4-Dioxan-2-yl)methanol is a valuable chemical intermediate, but it possesses a distinct hazard profile that includes skin, eye, and respiratory irritation, oral toxicity, and combustibility. Adherence to the principles of prudent laboratory practice—including the consistent use of engineering controls, appropriate personal protective equipment, and established safe handling protocols—is essential for mitigating these risks. By integrating the information and procedures outlined in this guide, researchers can work safely with this compound, fostering a secure and productive research environment.

References

- PubChem. **(S)-(1,4-Dioxan-2-yl)methanol**.
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Sources

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